

Reference standards for 3-Chloro-4-phenoxy pyridazine identification

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Chloro-4-phenoxy pyridazine

Cat. No.: B13147635

[Get Quote](#)

Reference Standard Qualification: 3-Chloro-4-phenoxy pyridazine

Executive Summary

3-Chloro-4-phenoxy pyridazine (CAS: 1934789-47-5 / Analogous derivatives) is a critical heterocyclic intermediate used in the synthesis of agrochemicals (e.g., pyridazine herbicides) and pharmaceutical kinase inhibitors. Its structural integrity relies on the electrophilic C-3 chlorine atom and the ether linkage at C-4.

In drug development and regulated manufacturing, the absence of a compendial (USP/EP) monograph for this specific intermediate necessitates the generation of In-House Qualified Standards. This guide compares the performance and risks of using Commercial Reagent Grade materials versus Fully Characterized Reference Standards (FCRS). It provides a self-validating protocol for establishing a primary reference standard using the "First Principles" (Mass Balance) approach, compliant with ICH Q2(R2) and USP <11> guidelines.

Chemical Profile & Critical Quality Attributes (CQAs)

Before selecting a standard, one must understand the molecule's liabilities. The pyridazine ring is π -deficient, making the chlorine at position 3 susceptible to nucleophilic attack (hydrolysis), which generates the primary impurity: 4-phenoxy-3(2H)-pyridazinone.

Attribute	Specification	Technical Rationale
Chemical Structure	3-Chloro-4-phenoxy-pyridazine	Confirmed by 1H-NMR (coupling of pyridazine protons) and MS.
Molecular Weight	~206.63 g/mol	Basis for gravimetric calculations.
Critical Impurity	4-phenoxy-3(2H)-pyridazinone	Result of C-Cl hydrolysis. Detected by HPLC (shift in RT) and LC-MS.
Solubility	DMSO, Methanol, ACN	Low water solubility; requires organic diluent for analysis.
Hygroscopicity	Moderate	Absorbed water promotes hydrolysis of the C-Cl bond.

Comparative Analysis: Reagent Grade vs. Qualified Standard

This comparison highlights the quantitative impact of using different grades of material for quantitative assays (e.g., reaction yield determination or impurity calculation).

Table 1: Performance Matrix

Feature	Option A: Commercial Reagent Grade	Option B: Fully Characterized Reference Standard (FCRS)
Purity Definition	"Area %" (HPLC only)	"Potency %" (Mass Balance)
Traceability	Vendor Lot Number	Full CoA with spectral proofs attached
Water Content	Rarely quantified (often <1% implied)	Quantified via Karl Fischer (KF)
Residual Solvents	Unknown	Quantified via GC-Headspace
Assay Error Risk	High ($\pm$ 2-5%)	Low (< 0.5%)
Suitability	Early-stage synthesis scouting	GLP Tox studies, GMP Release, QC Assay

Experimental Data: The "Purity Trap"

Scenario: A researcher uses a Reagent Grade sample labeled "98% Purity" to quantify a reaction yield.

- Reagent Grade Analysis: HPLC shows 98.2% area.
- FCRS Analysis (Same Lot):
 - HPLC Area: 98.2%
 - Water (KF): 1.5%
 - Residual Ethyl Acetate (GC): 0.8%
 - Sulfated Ash (ROI): 0.2%
 - True Potency:

Conclusion: Using Option A results in a 2.5% overestimation of the target analyte, potentially leading to OOS (Out of Specification) results in downstream steps.

Experimental Protocols for Qualification

To establish Option B (FCRS), follow this self-validating workflow.

Protocol A: Structural Identification (Identity)

Objective: Prove the connectivity of the 3-chloro and 4-phenoxy groups.

- ¹H-NMR (DMSO-d₆, 400 MHz):
 - Diagnostic Signals: Look for the pyridazine ring protons. The H-5 and H-6 protons typically appear as doublets (or d/d) in the 7.5–9.0 ppm region. The phenoxy group will show a multiplet at 7.0–7.5 ppm (5 protons).
 - Acceptance: Integration must match proton count (2 for pyridazine, 5 for phenyl).
- Mass Spectrometry (LC-MS/ESI+):
 - Isotope Pattern: Critical for chlorinated compounds. Observe the molecular ion at m/z 207 and the isotope at m/z 209.
 - Ratio: The intensity ratio of $M : M+2$ must be approx. 3:1.

Protocol B: Purity & Potency Assignment (The Mass Balance Approach)

Objective: Determine the absolute content () for use in calculations.

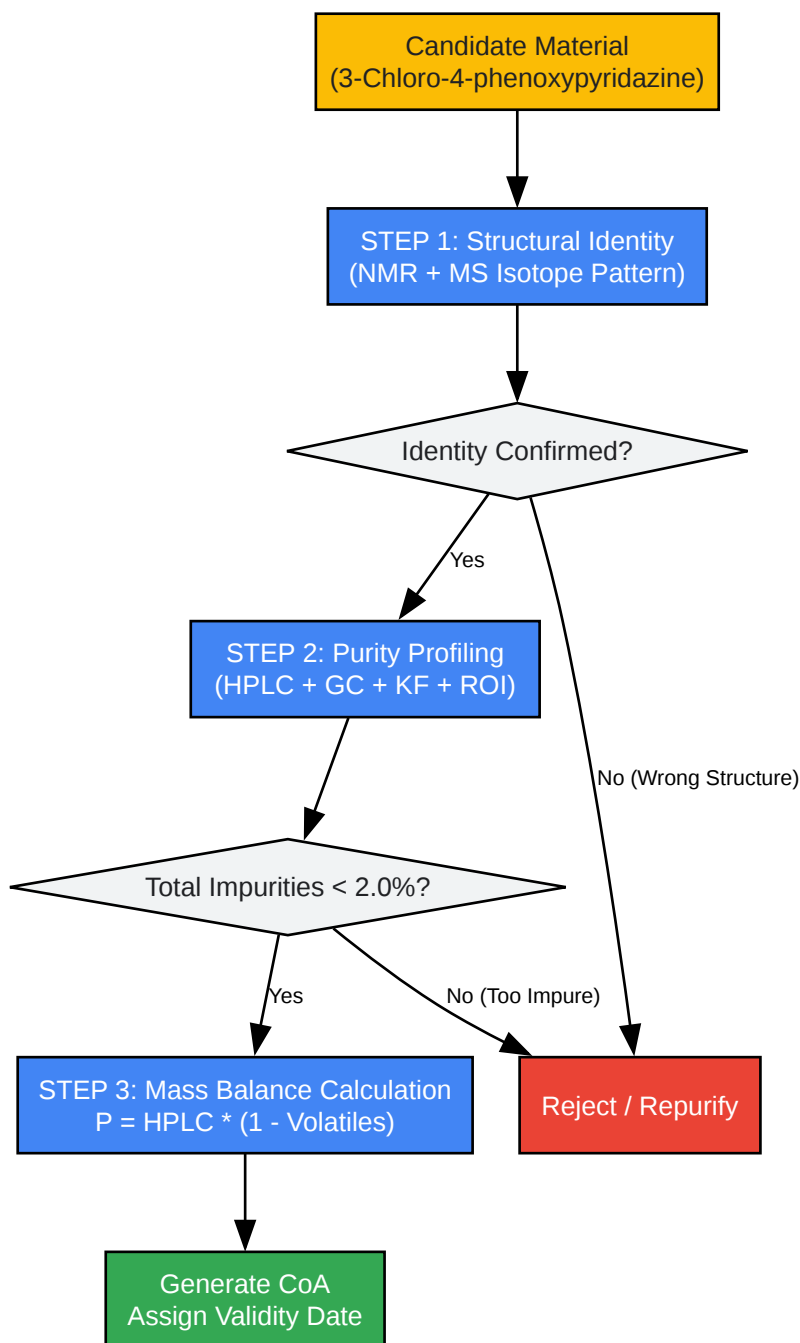
Methodology:

- Chromatographic Purity (HPLC-UV):
 - Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 μ m.
 - Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.

- Gradient: 5% B to 95% B over 20 mins.
- Detection: 254 nm (aromatic ring) and 220 nm.
- Limit: Analyze blank to subtract system peaks. Calculate % Area.
- Volatiles (GC-HS & KF):
 - Water: Use coulometric Karl Fischer titration. (Note: Pyridazines are generally compatible with standard KF reagents).
 - Solvents: GC-Headspace using DMSO diluent to quantify residual synthesis solvents (e.g., Toluene, THF).
- Inorganic Residue:
 - Perform Residue on Ignition (ROI) / Sulfated Ash test per USP <281> if the synthesis involved metal catalysts or salt formation steps.

Visualization: Qualification Workflow

The following diagram illustrates the decision logic for qualifying a reference standard for **3-Chloro-4-phenoxy pyridazine**.



[Click to download full resolution via product page](#)

Caption: Workflow for establishing a primary reference standard via the Mass Balance approach. This ensures the "Potency" value accounts for non-chromatographic impurities like water and salt.

Expert Insight: Stability & Handling

As a Senior Scientist, I strongly advise monitoring the Hydrolytic Degradation Pathway.

- The Mechanism: The electron-deficient pyridazine ring activates the C-Cl bond. In the presence of moisture and trace acid (which can form autocatalytically), the chlorine is displaced by water.
- The Artifact: This forms 3-hydroxy-4-phenoxy pyridazine (tautomerizing to the pyridazinone).
- Detection: This impurity is much more polar than the parent. In the HPLC method described above, it will elute significantly earlier (lower Retention Time).
- Storage Rule: Standards must be stored under inert gas (Argon/Nitrogen) at -20°C. Desiccate before opening.

Self-Validating Check: If your HPLC chromatogram shows a growing peak at RRT ~0.4–0.6 relative to the main peak over time, your standard has absorbed moisture and is degrading. Recalibrate or discard.

References

- International Council for Harmonisation (ICH). Validation of Analytical Procedures Q2(R2). (2023).^{[1][2][3][4]} Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. PubChem Compound Summary for Pyridazine. (2024).^{[1][5][6][7]} Retrieved from [\[Link\]](#)
- European Medicines Agency (EMA). Guideline on the content of the dossier for chemical purity and microbiological quality. (2024).^{[1][5][6][7]} Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. intuitionlabs.ai [\[intuitionlabs.ai\]](#)

- [2. blumberginstitute.org](https://blumberginstitute.org) [blumberginstitute.org]
- [3. database.ich.org](https://database.ich.org) [database.ich.org]
- [4. The pyridazine heterocycle in molecular recognition and drug discovery - PMC](https://pubmed.ncbi.nlm.nih.gov/31111111/) [pmc.ncbi.nlm.nih.gov]
- [5. scribd.com](https://www.scribd.com/document/31111111) [scribd.com]
- [6. USP: <11> Reference Standards - Draft published for Comment - ECA Academy](https://www.gmp-compliance.org/) [gmp-compliance.org]
- [7. ICH Q2\(R2\) Validation of analytical procedures - Scientific guideline | European Medicines Agency \(EMA\)](https://www.ema.europa.eu/en/quality/regulatory-guidance/ich-q2r2-validation-analytical-procedures) [ema.europa.eu]
- To cite this document: BenchChem. [Reference standards for 3-Chloro-4-phenoxy pyridazine identification]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13147635/docs#reference-standards-for-3-chloro-4-phenoxy pyridazine-identification\]](https://www.benchchem.com/product/b13147635/docs#reference-standards-for-3-chloro-4-phenoxy pyridazine-identification)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check